

# Commercial Suppliers of Cinacalcet-d4 Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: Cinacalcet-d4 Hydrochloride

Cat. No.: B15351893

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial suppliers of **cinacalcet-d4 hydrochloride**, a deuterated analog of the calcimimetic agent cinacalcet. This document is intended to assist researchers, scientists, and drug development professionals in sourcing this compound for their studies. It includes a comparative summary of supplier specifications, a detailed experimental protocol for a common application, and visualizations of relevant pathways and workflows.

## Introduction to Cinacalcet and its Deuterated Analog

Cinacalcet hydrochloride is a calcimimetic agent that acts as an allosteric modulator of the calcium-sensing receptor (CaSR).[1][2] It is clinically used to treat secondary hyperparathyroidism in patients with chronic kidney disease and hypercalcemia in patients with parathyroid carcinoma.[3][4] By increasing the sensitivity of the CaSR to extracellular calcium, cinacalcet reduces the secretion of parathyroid hormone (PTH).[4]

**Cinacalcet-d4 hydrochloride** is a stable, isotopically labeled version of cinacalcet. The inclusion of four deuterium atoms provides a distinct mass signature, making it an ideal internal standard for quantitative bioanalytical assays, particularly liquid chromatography-mass spectrometry (LC-MS). Its use ensures high accuracy and precision in the measurement of cinacalcet concentrations in biological matrices.

## Commercial Supplier Overview

Several chemical suppliers offer **cinacalcet-d4 hydrochloride** for research purposes. The following tables summarize the key quantitative data available from these suppliers to facilitate easy comparison.

Table 1: Supplier and Product Identification

Supplier	Product Name	Catalog Number	CAS Number
Simson Pharma Limited	Cinacalcet-D4 Hydrochloride	-	364782-34-3 (Unlabeled)
LGC Standards	Cinacalcet-d4 Hydrochloride	-	-
Santa Cruz Biotechnology	Cinacalcet-d4 Hydrochloride	sc-219198	364782-34-3
MedChemExpress	Cinacalcet-d4 hydrochloride	HY-10023S	364782-34-3 (Unlabeled)

Table 2: Physicochemical Properties

Supplier	Molecular Formula	Molecular Weight ( g/mol )	Purity
Simson Pharma Limited	C22H18D4F3N.HCl	397.9	-
LGC Standards	C22H18D4F3N.HCl	397.9	-
Santa Cruz Biotechnology	C22H19D4ClF3N	397.9	-
MedChemExpress	C22H18D4F3N.HCl	397.9	99.88%

Note: "-" indicates that the information was not readily available on the supplier's website.

## Experimental Protocols

The primary application of **cinacalcet-d4 hydrochloride** is as an internal standard in the quantification of cinacalcet in biological samples by LC-MS/MS. The following is a generalized protocol synthesized from methodologies reported in scientific literature.

Protocol: Quantification of Cinacalcet in Human Plasma using **Cinacalcet-d4 Hydrochloride** as an Internal Standard

### 1. Materials and Reagents:

- Cinacalcet hydrochloride (analytical standard)
- **Cinacalcet-d4 hydrochloride** (internal standard)
- Human plasma (with appropriate anticoagulant)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation solvent (e.g., acetonitrile or methanol)

### 2. Preparation of Stock and Working Solutions:

- Cinacalcet Stock Solution (1 mg/mL): Accurately weigh and dissolve cinacalcet hydrochloride in methanol.
- **Cinacalcet-d4 Hydrochloride** Stock Solution (1 mg/mL): Accurately weigh and dissolve **cinacalcet-d4 hydrochloride** in methanol.
- Working Solutions: Prepare serial dilutions of the cinacalcet stock solution in a mixture of methanol and water (e.g., 50:50 v/v) to create calibration standards. Prepare a working

solution of **cinacalcet-d4 hydrochloride** at an appropriate concentration (e.g., 100 ng/mL) in the same diluent.

### 3. Sample Preparation (Protein Precipitation):

- To 100  $\mu$ L of plasma sample (calibration standard, quality control, or unknown), add a fixed volume (e.g., 10  $\mu$ L) of the **cinacalcet-d4 hydrochloride** working solution and vortex briefly.
- Add 3 volumes (e.g., 300  $\mu$ L) of cold protein precipitation solvent (e.g., acetonitrile).
- Vortex vigorously for 1-2 minutes to precipitate plasma proteins.
- Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume (e.g., 100  $\mu$ L) of the mobile phase.

### 4. LC-MS/MS Analysis:

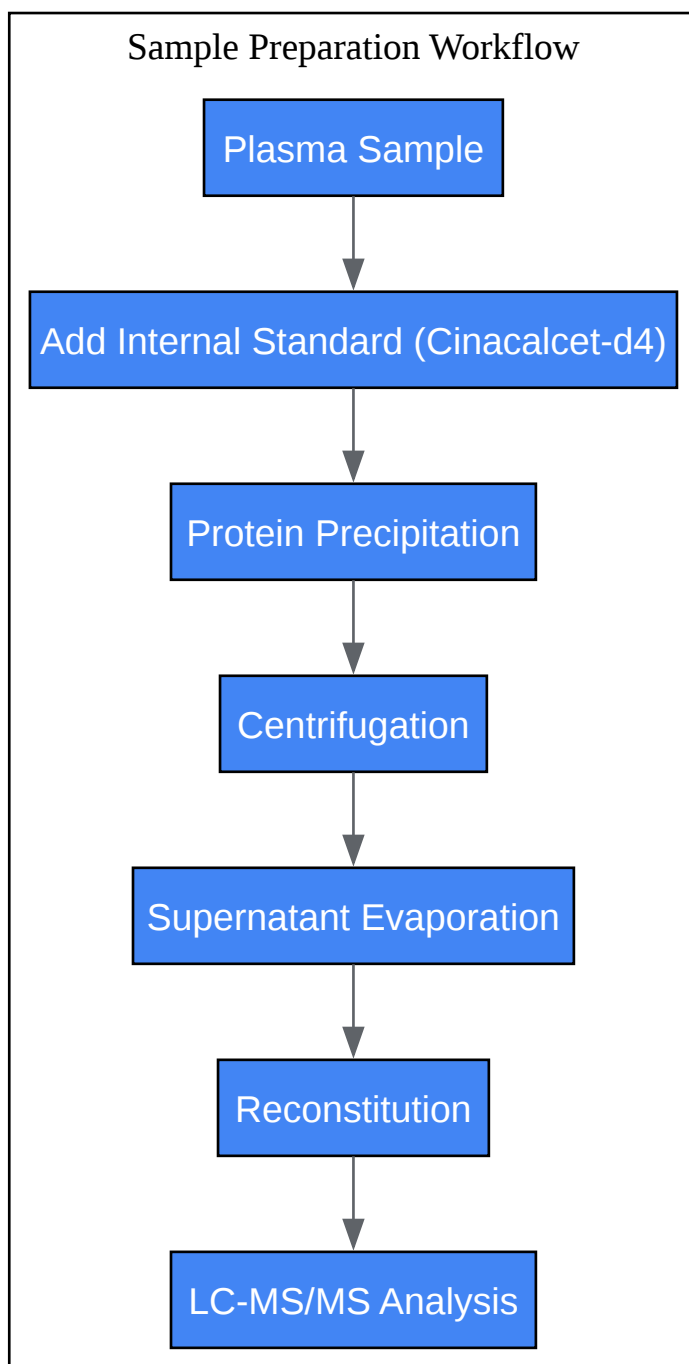
- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A suitable C18 reversed-phase column.
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- MRM Transitions: Monitor the specific precursor to product ion transitions for both cinacalcet and cinacalcet-d4.

### 5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of cinacalcet to cinacalcet-d4 against the concentration of the calibration standards.
- Determine the concentration of cinacalcet in the unknown samples by interpolating their peak area ratios from the calibration curve.

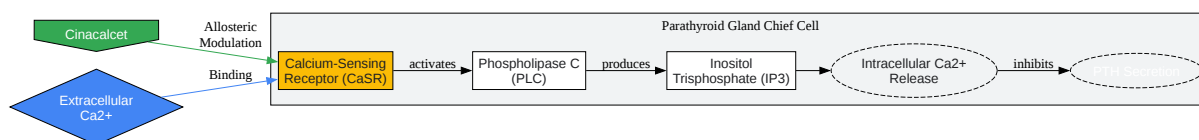
## Visualizations

The following diagrams illustrate key concepts related to the use and mechanism of cinacalcet.



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Caption: A typical workflow for the preparation of plasma samples for LC-MS/MS analysis.



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Caption: Simplified signaling pathway of cinacalcet's action on the calcium-sensing receptor.

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